

Technical Support Center: Strontium Nitrite

Handling and Safety

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Strontium nitrite*

CAS No.: *13470-06-9*

Cat. No.: *B088405*

[Get Quote](#)

Disclaimer: Specific safety data for **strontium nitrite** is limited. The following information is extrapolated from data on strontium nitrate and the general chemical class of inorganic nitrites. Always consult your institution's safety officer and the most current Safety Data Sheet (SDS) for any chemical you are working with.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **strontium nitrite**?

A1: **Strontium nitrite** is expected to be a strong oxidizer. Contact with combustible materials may cause a fire.[1][2][3] Like other nitrites, it can be harmful if swallowed or inhaled, potentially causing irritation to the skin, eyes, and respiratory tract.[2] A significant health risk associated with nitrites is the potential to cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, leading to symptoms like headache, dizziness, cyanosis (bluish skin), and in severe cases, can be fatal.[2][4]

Q2: What personal protective equipment (PPE) is required when handling **strontium nitrite**?

A2: A comprehensive approach to personal protection is crucial. The following PPE is recommended:

- Eye Protection: Safety goggles or a face shield.[5]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves.[5]
- Body Protection: A lab coat or chemical-resistant apron.[5] In situations with a risk of significant exposure, fire/flame-resistant clothing may be necessary.[6]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.[7]

Q3: How should I properly store **strontium nitrite**?

A3: Store **strontium nitrite** in a tightly closed container in a cool, dry, and well-ventilated area. [5][6][8] It should be kept away from combustible materials, organic materials, strong acids, and reducing agents.[5][8][9]

Q4: What materials are incompatible with **strontium nitrite**?

A4: **Strontium nitrite** is incompatible with a range of substances. Contact with these can lead to vigorous reactions, fire, or explosion. Incompatible materials include:

- Combustible materials (wood, paper, oil)[1][8]
- Reducing agents[8]
- Strong acids[5][8]
- Powdered metals[5]
- Ammonium salts (can cause an explosion if melted together)[1][9]
- Cyanides[1][2]

Q5: What is the proper procedure for disposing of **strontium nitrite** waste?

A5: **Strontium nitrite** waste should be treated as hazardous waste.^[5] Dispose of contents and containers in accordance with all federal, state, and local regulations.^[6] Do not pour down the drain.^[10] It is recommended to contact a licensed professional waste disposal service.^[6]

Troubleshooting Guides

Scenario 1: Accidental Spill of **Strontium Nitrite** Powder

Problem	Potential Cause	Solution
A small amount of strontium nitrite powder has been spilled on the lab bench.	Improper handling, container failure.	1. Evacuate and Secure: Alert others in the immediate area. Restrict access to the spill. 2. Assess the Spill: For a small, dry spill, proceed with cleanup. 3. Wear Appropriate PPE: Don safety goggles, gloves, and a lab coat. If there is significant dust, use a respirator. 4. Contain the Spill: Use a non-combustible absorbent material like sand or vermiculite to cover the spill. DO NOT use combustible materials like paper towels.^[1] 5. Collect the Material: Carefully scoop the mixture into a clearly labeled, sealed container for hazardous waste disposal.^[1]^[8] 6. Decontaminate the Area: Wipe the spill area with a damp cloth (water). 7. Dispose of Waste: All contaminated materials should be placed in the hazardous waste container.
A large quantity of strontium nitrite has been spilled.	Major container failure, handling accident.	1. Evacuate Immediately: Alert everyone in the lab and evacuate the area. 2. Isolate the Area: Close the doors to the lab and prevent re-entry. 3. Contact Emergency Personnel: Notify your institution's emergency response team or local fire department. 4.

Provide Information: Be prepared to provide the name of the chemical and any available safety information to the emergency responders.

Scenario 2: Accidental Exposure to **Strontium Nitrite**

Problem	Potential Cause	Solution
Skin or eye contact with strontium nitrite.	Inadequate PPE, accidental splashing.	Skin Contact: 1. Immediately remove contaminated clothing. [11] 2. Wash the affected skin area with plenty of soap and water for at least 15 minutes. [12] 3. Seek medical attention if irritation persists.[8] Eye Contact: 1. Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][11] 2. Remove contact lenses if present and easy to do.[13] 3. Seek immediate medical attention.[11][13]
Inhalation of strontium nitrite dust.	Inadequate ventilation, improper handling of powder.	1. Move the affected person to fresh air immediately.[2][12] 2. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[2][12] 3. Seek immediate medical attention. [2]
Ingestion of strontium nitrite.	Poor lab hygiene, accidental transfer from hand to mouth.	1. Rinse the mouth with water. [5][6] 2. Do NOT induce vomiting.[5][6] 3. Seek immediate medical attention. [5][11]

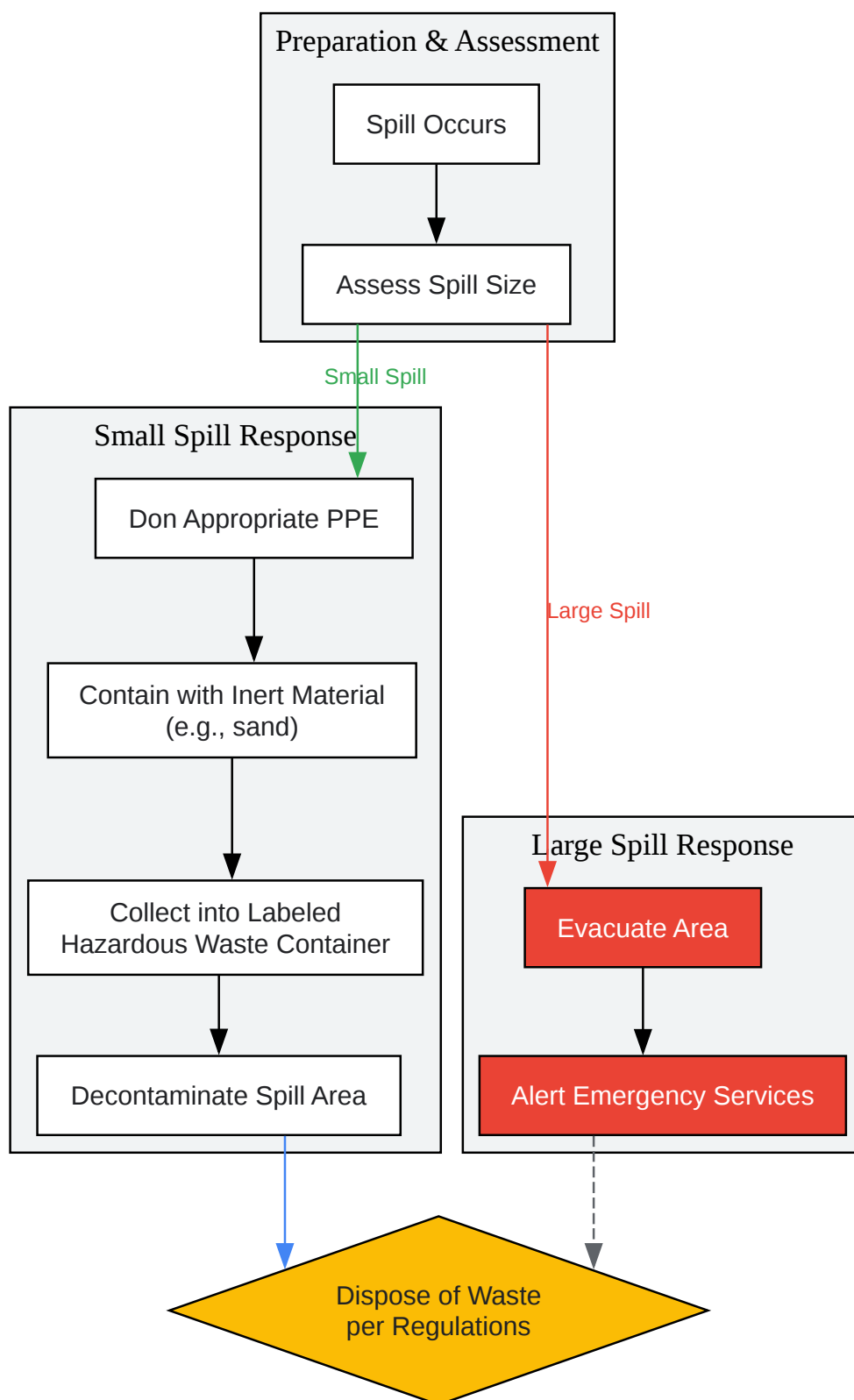
Quantitative Data Summary

Specific quantitative toxicity and exposure limit data for **strontium nitrite** are not readily available. The following table provides general information for inorganic nitrites.

Parameter	Value/Information
Toxicity	Harmful if swallowed. Ingestion can lead to methemoglobinemia.[2][4]
Exposure Limits	No specific occupational exposure limits have been established for strontium nitrite. It is recommended to handle it in a well-ventilated area or fume hood to minimize dust inhalation. [5]
Regulatory Levels in Water (EPA)	For nitrites: Maximum Contaminant Level (MCL) of 1 ppm (mg/L).[14]

Experimental Workflow & Signaling Pathways

Experimental Workflow: Handling a Strontium Nitrite Spill



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a **strontium nitrite** spill.

Experimental Protocols

Procedure for the Safe Aqueous Solution Preparation of an Inorganic Nitrite

Objective: To prepare a 1 Molar aqueous solution of an inorganic nitrite (e.g., **strontium nitrite**) safely.

Materials:

- Inorganic nitrite salt
- Deionized water
- Glass beaker
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper/boat
- Volumetric flask with stopper
- Personal Protective Equipment (safety goggles, nitrile gloves, lab coat)

Methodology:

- Preparation:
 - Ensure the work area is clean and free of combustible materials.
 - Perform the entire procedure within a certified chemical fume hood.
 - Don all required personal protective equipment.
- Weighing the Nitrite Salt:
 - Place a weighing boat on an analytical balance and tare it.

- Carefully weigh the required mass of the inorganic nitrite salt using a clean spatula. Avoid creating dust.
- Record the exact mass.
- Dissolution:
 - Fill a beaker with approximately half of the final required volume of deionized water.
 - Place the beaker on a magnetic stirrer and add a stir bar.
 - Slowly and carefully add the weighed inorganic nitrite salt to the water while stirring. Avoid splashing.
 - Continue stirring until the salt is completely dissolved. The dissolution of some nitrite salts may be endothermic or exothermic; monitor the temperature of the solution.
- Final Volume Adjustment:
 - Once dissolved, carefully transfer the solution to the appropriate size volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure a complete transfer.
 - Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage:
 - Clearly label the volumetric flask with the chemical name, concentration, date of preparation, and your initials.
 - Store the solution in a cool, dry, and well-ventilated area, away from incompatible materials.
- Cleanup:

- Wash all glassware thoroughly.
- Wipe down the work area in the fume hood.
- Dispose of any contaminated weighing paper and gloves in the appropriate hazardous waste container.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NITRITES, INORGANIC, N.O.S. | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. nj.gov [nj.gov]
- 3. archpdfs.lps.org [archpdfs.lps.org]
- 4. Sinoaid - Expat Healthcare & First Aid Services in Shanghai & China - Nitrite Toxicity: Symptoms, Causes, and Prevention [en.firstaidchina.com]
- 5. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 6. tracesciences.com [tracesciences.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. ehs.princeton.edu [ehs.princeton.edu]
- 10. Reddit - The heart of the internet [reddit.com]
- 11. Sodium Nitrite Toxicity [webmd.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 14. Nitrate/Nitrite Toxicity: What Are U.S. Standards and Regulations for Nitrates and Nitrites Exposure? | Environmental Medicine | ATSDR [archive.cdc.gov]

- To cite this document: BenchChem. [Technical Support Center: Strontium Nitrite Handling and Safety]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b088405/docs#technical-support-center-strontium-nitrite-handling-and-safety\]](https://www.benchchem.com/product/b088405/docs#technical-support-center-strontium-nitrite-handling-and-safety)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)